

Thiamine Hydrochloride Phosphate-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thiamine hydrochloride
phosphate-d3*

Cat. No.: *B15554504*

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Abstract

Thiamine hydrochloride phosphate-d3 is a deuterated, phosphorylated derivative of thiamine (Vitamin B1), a critical water-soluble vitamin. Its isotopic labeling makes it an invaluable tool in biomedical and pharmaceutical research, particularly in pharmacokinetic and metabolic studies where it serves as a stable internal standard for mass spectrometry-based quantification of thiamine and its phosphate esters. This technical guide provides a comprehensive overview of the chemical properties, synthesis, biological significance, and research applications of **Thiamine hydrochloride phosphate-d3**. Detailed experimental protocols and visual representations of metabolic pathways and experimental workflows are included to support its practical application in a laboratory setting.

Introduction

Thiamine, or Vitamin B1, is an essential nutrient that plays a central role in energy metabolism. [1] In its biologically active form, thiamine diphosphate (TDP), also known as thiamine pyrophosphate (TPP), it functions as a critical coenzyme for several key enzymes involved in

carbohydrate and amino acid metabolism.[1][2] Thiamine deficiency can lead to severe neurological and cardiovascular disorders, such as beriberi and Wernicke-Korsakoff syndrome. [3]

Thiamine hydrochloride phosphate-d3 is a stable isotope-labeled analog of thiamine phosphate. The incorporation of three deuterium atoms (d3) on the methyl group of the pyrimidine ring results in a mass shift that allows for its differentiation from the endogenous, unlabeled thiamine and its phosphates in biological samples.[3][4] This property makes it an ideal internal standard for quantitative analysis by mass spectrometry, improving the accuracy and precision of measurements. This guide will delve into the technical details of this important research compound.

Chemical and Physical Properties

Thiamine hydrochloride phosphate-d3 is a complex molecule with specific physicochemical characteristics that are important for its handling and application. The quantitative data available for this compound are summarized in the table below.

Property	Value	Reference
Chemical Formula	$C_{12}H_{15}D_3N_4O_4PS \cdot Cl \cdot HCl$	[5][6]
Molecular Weight	419.81 g/mol (sum of parts)	[5][6]
Appearance	White Solid	[3]
Storage Temperature	2-8°C, Hygroscopic, Under inert atmosphere	[3]
Solubility	Freely soluble in water, sparingly soluble in methanol, slightly soluble in ethanol (95), and practically insoluble in diethyl ether (for the non-deuterated form).	[7][8]

Synthesis and Preparation

The synthesis of **Thiamine hydrochloride phosphate-d3** involves two key processes: the isotopic labeling of thiamine and its subsequent phosphorylation.

Isotopic Labeling of Thiamine

The deuteration of thiamine is typically achieved by introducing a methyl-d3 group to the pyrimidine ring during the chemical synthesis of the thiamine molecule.^{[3][4]} This process involves using a deuterated starting material, such as methyl-d3 iodide, to introduce the stable isotope label.

Phosphorylation of Thiamine-d3

The phosphorylation of deuterated thiamine to its mono-, di-, or triphosphate esters can be accomplished through chemical or enzymatic methods. A general chemical process involves reacting thiamine with a phosphorylating agent, such as polyphosphoric acid, followed by controlled hydrolysis to obtain the desired phosphate derivative.^[9]

General Experimental Protocol for Phosphorylation:

- **Reaction Setup:** Dissolve Thiamine-d3 hydrochloride in a suitable solvent.
- **Phosphorylation:** Add a phosphorylating agent (e.g., polyphosphoric acid) and a catalyst. The reaction is typically heated to a temperature between 85 to 125°C.^[9]
- **Hydrolysis:** The resulting mixture of thiamine polyphosphates is then subjected to controlled hydrolysis at a temperature between 55 to 95°C to yield the desired thiamine monophosphate.^[9]
- **Purification:** The final product is isolated and purified using techniques such as chromatography. The isolation may involve steps like adding Tri-n-butyl amine and chloroform to the reaction mass, followed by separation of the aqueous layer and precipitation of the product with methanol.^[9]

Biological Role and Mechanism of Action

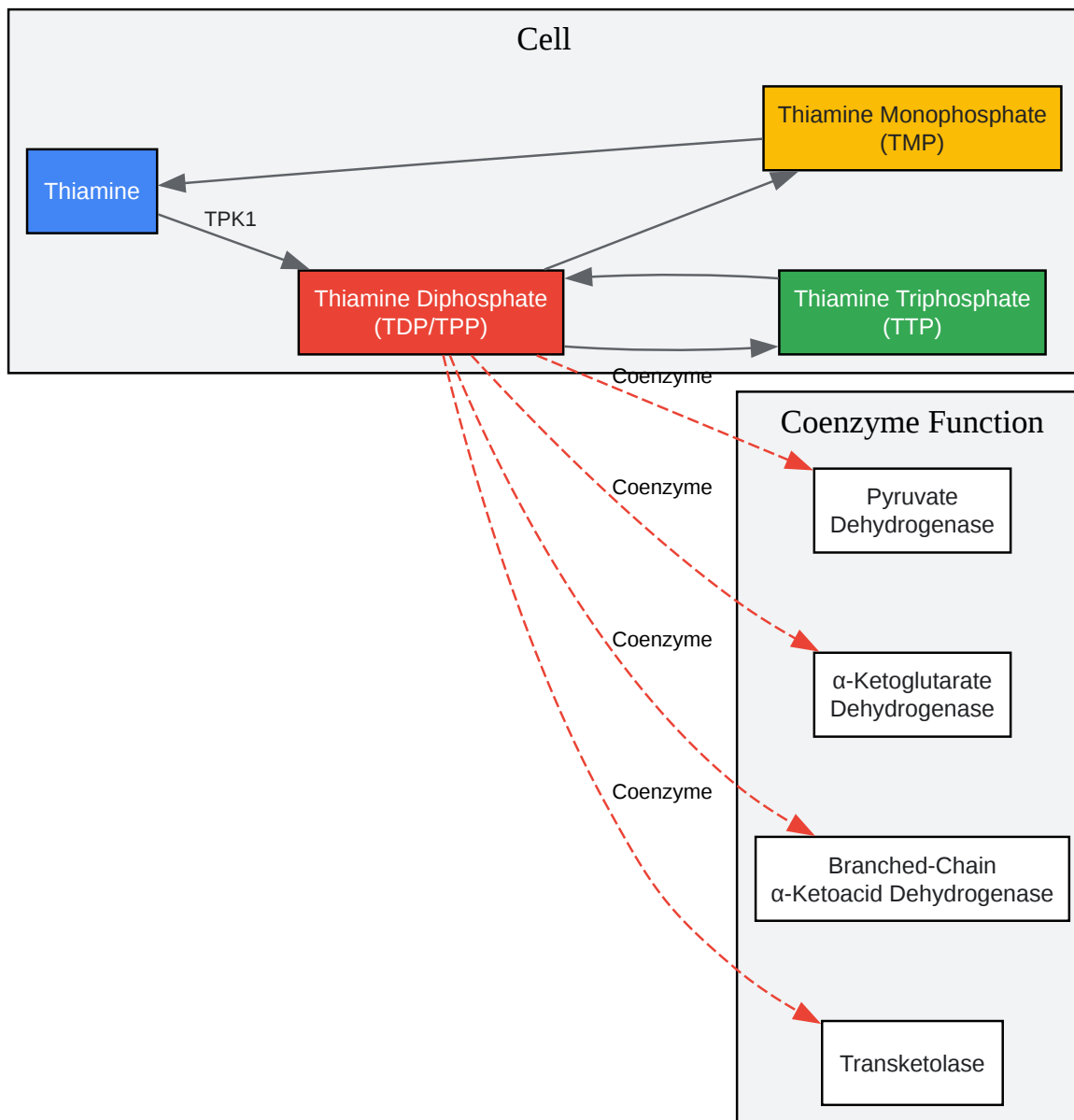
The biological role of **Thiamine hydrochloride phosphate-d3** is identical to that of its endogenous counterpart, thiamine phosphate. Once inside the cell, thiamine is phosphorylated

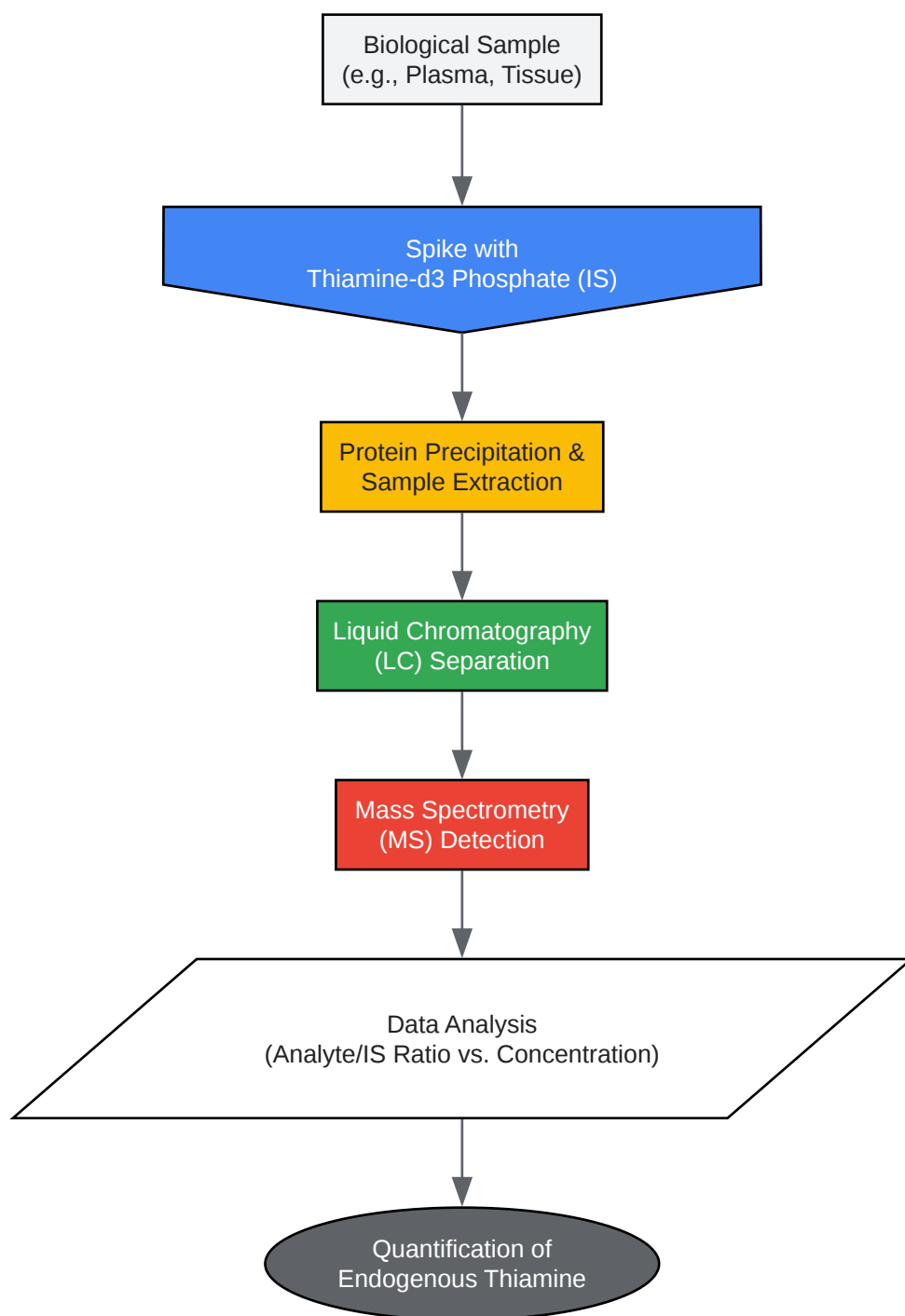
to its active form, thiamine diphosphate (TDP), by the enzyme thiamine pyrophosphokinase-1 (TPK1).^[2]^[10]

TDP is a crucial coenzyme for several multienzyme complexes that are central to cellular metabolism:^[1]

- Pyruvate Dehydrogenase Complex (PDH): Links glycolysis to the citric acid cycle by converting pyruvate to acetyl-CoA.
- α -Ketoglutarate Dehydrogenase Complex (α -KGDH): A key enzyme in the citric acid cycle.
- Branched-Chain α -Ketoacid Dehydrogenase Complex (BCKDH): Involved in the metabolism of branched-chain amino acids.
- Transketolase (TKT): A critical enzyme in the pentose phosphate pathway, which is essential for the synthesis of nucleotides and NADPH.

The signaling pathway illustrating the conversion of thiamine to its active form and its role as a coenzyme is depicted below.





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